

Proper Disposal of 1-Hydroxyphenanthrene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Hydroxyphenanthrene

Cat. No.: B023602

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Introduction

1-Hydroxyphenanthrene is a metabolite of phenanthrene, a polycyclic aromatic hydrocarbon (PAH).^{[1][2]} Due to its hazardous nature, including being harmful if swallowed and very toxic to aquatic life with long-lasting effects, proper disposal is crucial to ensure laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **1-Hydroxyphenanthrene** waste in a laboratory setting. Adherence to these guidelines, in conjunction with your institution's specific Environmental Health & Safety (EH&S) protocols, is essential.

Hazard and Disposal Information Summary

The following table summarizes key hazard and disposal information for **1-Hydroxyphenanthrene**.

Property	Information
Chemical Name	1-Hydroxyphenanthrene, Phenanthren-1-ol
CAS Number	2433-56-9
Molecular Formula	C ₁₄ H ₁₀ O
Primary Hazards	Harmful if swallowed (Acute toxicity, Oral, Category 4). Very toxic to aquatic life with long-lasting effects (Short-term and long-term aquatic hazard, Category 1).
Physical Form	Solid
Disposal Consideration	Must be disposed of as hazardous waste at an approved waste disposal plant.[3] Avoid release to the environment. Do not dispose of down the drain or in regular trash.[4][5]
UN Number (for transport)	UN 3077 (Environmentally hazardous substance, solid, n.o.s.)

Step-by-Step Disposal Procedures

This section outlines the procedural steps for the safe disposal of **1-Hydroxyphenanthrene** and associated waste materials.

Step 1: Personal Protective Equipment (PPE)

Before handling **1-Hydroxyphenanthrene** waste, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation and Collection

Proper segregation of hazardous waste is critical to prevent dangerous chemical reactions.[6]

- Solid **1-Hydroxyphenanthrene** Waste:
 - Collect pure or excess **1-Hydroxyphenanthrene** in its original container whenever possible.^[7]
 - If the original container is not available, use a clearly labeled, compatible, and sealable container.^[8] The container must be in good condition with no leaks or rust.^[8]
- Contaminated Solid Waste:
 - This includes items like gloves, absorbent paper, and pipette tips that are contaminated with **1-Hydroxyphenanthrene**.
 - Collect this waste in a designated, sturdy plastic bag or a lined pail.^[7] The bag should be clear to allow for visual inspection.
 - Do not mix sharps with this waste.
- Contaminated "Sharps" Waste:
 - Items such as needles, broken glass, or other objects capable of puncturing a waste bag should be collected in a designated, puncture-proof sharps container.
- Liquid Waste Solutions:
 - If **1-Hydroxyphenanthrene** is in a solution, collect it in a compatible, leak-proof container with a secure screw-on cap.^[6]
 - Segregate halogenated and non-halogenated solvent waste streams if required by your institution.

Step 3: Waste Container Labeling

Accurate labeling is a legal requirement and essential for safety.

- All waste containers must be clearly labeled with a "Hazardous Waste" tag.^[8]
- The label must include:

- The full chemical name: "**1-Hydroxyphenanthrene**" (avoiding abbreviations).
- An accurate list of all contents, including solvents and their approximate percentages.
- The date when waste was first added to the container (accumulation start date).
- The name of the principal investigator or laboratory contact.

Step 4: Storage of Hazardous Waste

Waste must be stored safely in the laboratory pending collection.

- Satellite Accumulation Area (SAA): Store all hazardous waste in a designated SAA, which should be at or near the point of generation.^[6]
- Secondary Containment: Place all liquid waste containers in a secondary container, such as a chemically compatible tray or bin. The secondary container should be able to hold 110% of the volume of the largest primary container.
- Keep Containers Closed: Waste containers must remain sealed with a proper cap except when you are actively adding waste.^{[6][8]} Parafilm or stoppers are not acceptable closures.
- Segregation: Store incompatible waste types separately to prevent accidental mixing.^[6]

Step 5: Disposal of Empty Containers

Containers that once held **1-Hydroxyphenanthrene** must be decontaminated before being disposed of as regular trash.

- Triple Rinsing:
 - Rinse the empty container with a suitable solvent (e.g., one that the compound is soluble in) three times.
 - Collect the first rinsate as hazardous waste and add it to your appropriate liquid waste stream.^{[5][8]} For highly toxic chemicals, the first three rinses must be collected as hazardous waste.^[5]

- After the initial solvent rinses, the container can be washed with soap and water and allowed to air dry.
- Defacing Labels: Once clean, deface or remove the original chemical label before disposing of the container in the regular trash or recycling, according to your facility's procedures.^[7]

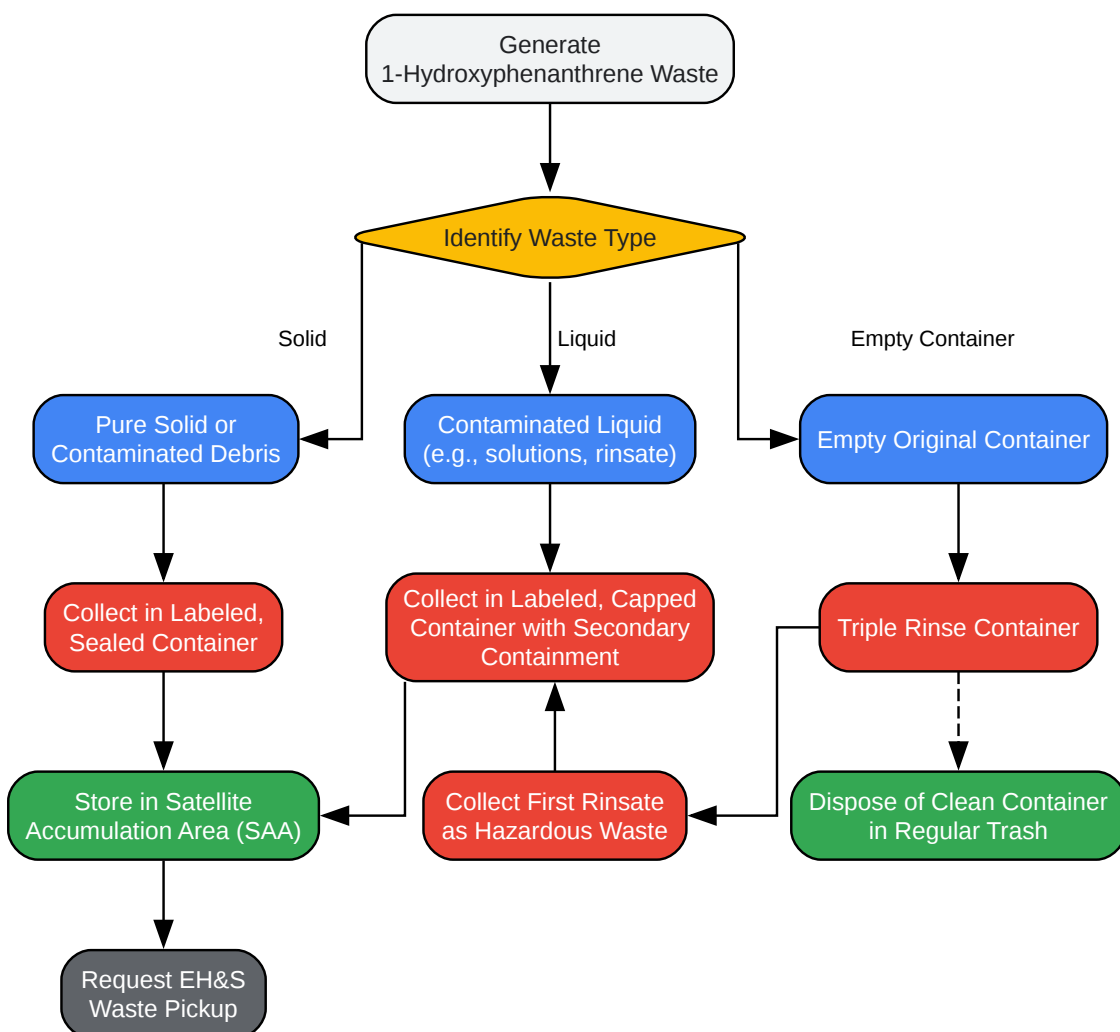
Step 6: Arranging for Waste Pickup

Do not allow hazardous waste to accumulate indefinitely in the laboratory.

- Familiarize yourself with your institution's limits on the quantity of waste and the maximum accumulation time (e.g., 90 or 150 days).^[7]
- Request a hazardous waste collection from your institution's EH&S department before these limits are reached.^[7]
- Ensure all containers are properly labeled, sealed, and clean on the exterior before the scheduled pickup.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1-Hydroxyphenanthrene** waste.



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Caption: Workflow for the disposal of **1-Hydroxyphenanthrene** waste.

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- To cite this document: BenchChem. [Proper Disposal of 1-Hydroxyphenanthrene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023602#1-hydroxyphenanthrene-proper-disposal-procedures]

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